

Procyclidine Hydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prodilidine*

Cat. No.: *B15402847*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Procyclidine hydrochloride is a synthetic anticholinergic agent with significant therapeutic applications in the management of Parkinson's disease and drug-induced extrapyramidal symptoms.[1][2] This technical guide provides an in-depth overview of the core properties, uses, and experimental analysis of procyclidine hydrochloride. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development. The guide details the physicochemical characteristics, mechanism of action, and pharmacokinetic and pharmacodynamic profiles of the compound. Furthermore, it outlines detailed experimental protocols for its quantification and provides visual representations of its signaling pathway and analytical workflows.

Physicochemical Properties

Procyclidine hydrochloride is a white, crystalline substance that is soluble in water and possesses an almost tasteless quality.[1]

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₀ ClNO	[3]
Molecular Weight	323.9 g/mol	[3]
IUPAC Name	1-cyclohexyl-1-phenyl-3-(pyrrolidin-1-yl)propan-1-ol;hydrochloride	[3]
CAS Number	1508-76-5	[3]
Melting Point	159-164 °C	[4]
Solubility	Soluble in water, chloroform, and ethanol.	[5][6]
pKa (Strongest Basic)	9.45	PubChem
LogP	4.13	ALOGPS

Therapeutic Uses

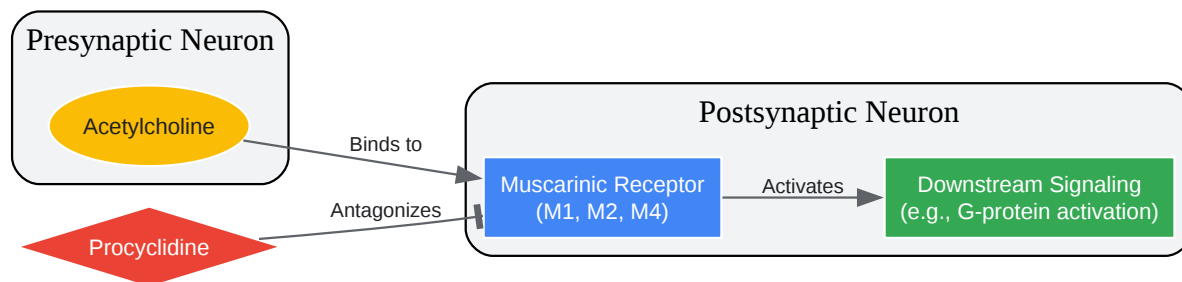
Procyclidine hydrochloride is primarily indicated for the treatment of all forms of parkinsonism, including idiopathic, postencephalitic, and arteriosclerotic types.[1][2] It is particularly effective in alleviating rigidity, and also provides benefits for tremor, fatigue, and weakness.[1]

Additionally, it is used to manage and control extrapyramidal symptoms such as pseudoparkinsonism, acute dystonic reactions, and akathisia, which can be induced by neuroleptic medications.[2]

Mechanism of Action

Procyclidine hydrochloride functions as a synthetic antispasmodic agent with an atropine-like action on smooth muscle.[1] Its therapeutic effects are attributed to its role as a muscarinic antagonist in the central nervous system. By blocking muscarinic acetylcholine receptors (M1, M2, and M4), it helps to restore the balance of cholinergic and dopaminergic activity in the basal ganglia.[7][8] This antagonism of acetylcholine's excitatory effects leads to a reduction in the severity of parkinsonian and extrapyramidal symptoms.[7]

Signaling Pathway of Procyclidine Hydrochloride



[Click to download full resolution via product page](#)

Caption: Antagonistic action of Procyclidine at muscarinic receptors.

Pharmacokinetics and Pharmacodynamics

A study conducted in healthy volunteers provides key insights into the pharmacokinetic and pharmacodynamic profile of procyclidine hydrochloride following oral and intravenous administration.[9]

Pharmacokinetic Parameter	Value (after 10 mg oral dose)	Source
Mean Peak Plasma Concentration (C _{max})	116 ng/ml	[9]
Mean Bioavailability	75%	[9]
Volume of Distribution (V _d)	~1 L/kg	[9]
Total Body Clearance	68 ml/min	[9]
Plasma Elimination Half-life (t _{1/2})	~12 hours	[9]

Pharmacodynamic Parameter	Observation	Source
Onset of Autonomic Effects (IV)	Within 0.5 hours	[9]
Onset of Autonomic Effects (Oral)	1-2 hours	[9]
Duration of Significant Autonomic Effects	Up to 12 hours	[9]

Experimental Protocols

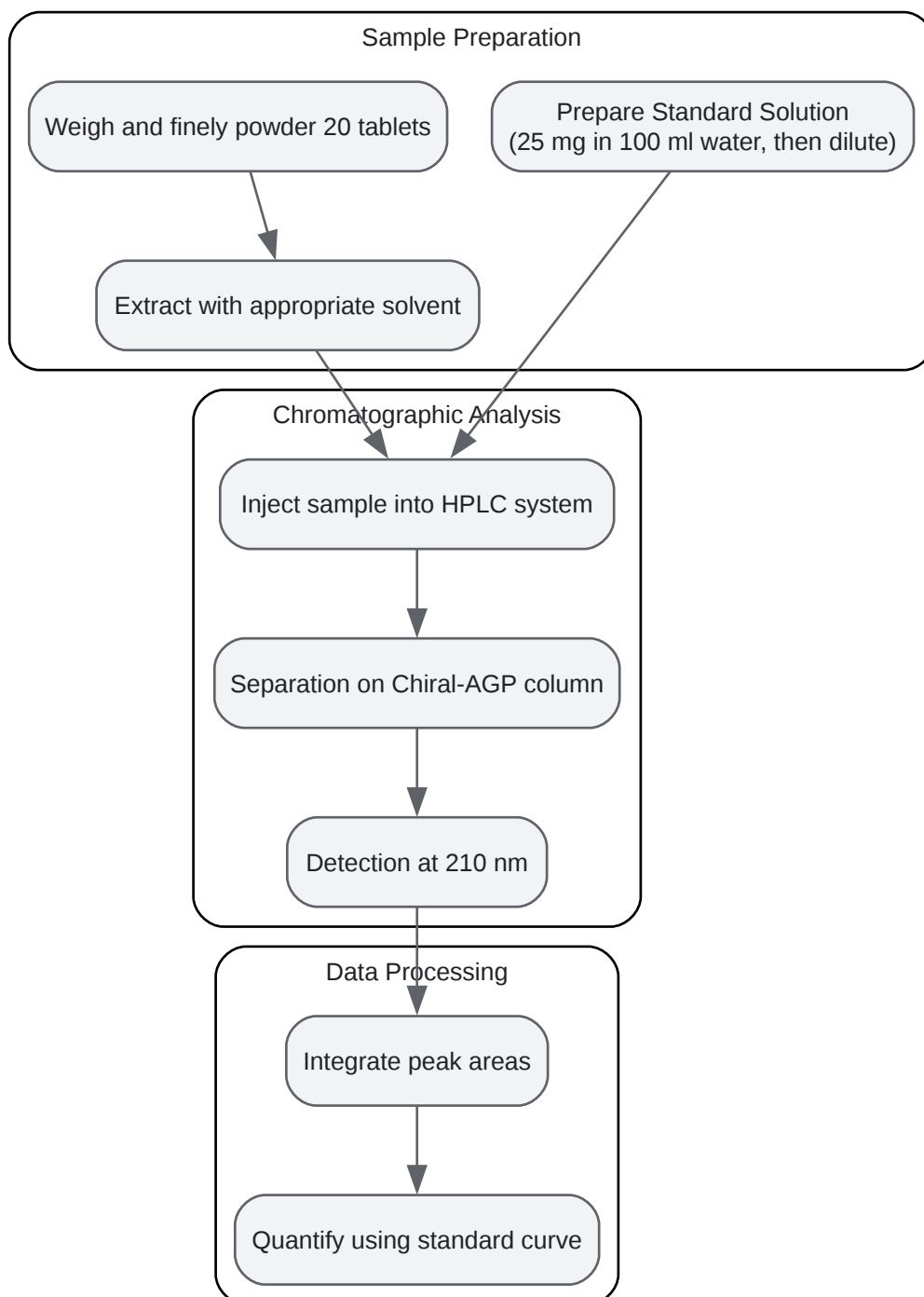
Quantification by Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

A validated RP-HPLC method has been developed for the quantitative estimation of procyclidine hydrochloride in pharmaceutical dosage forms.[10]

- Instrumentation: A liquid chromatography system equipped with a photodiode array detector.
- Chromatographic Conditions:
 - Column: Chiral-AGP, 100 x 4.0 mm, 5.0 µm analytical column.[10]
 - Mobile Phase: A mixture of an aqueous solution of 10 mM sodium acetate (pH 4.1 with acetic acid) and acetonitrile (95:5 v/v).[10]
 - Flow Rate: 1.0 ml/min.[10]
 - Column Temperature: 30°C.[10]
 - Detection Wavelength: 210 nm.[10]
- Method Performance:
 - Linearity: 2-200 µg/ml.[10]

- Correlation Coefficient (r^2): 0.999.[10]
- Relative Standard Deviation (RSD): < 2% for six measurements.[10]

Experimental Workflow for RP-HPLC Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for the RP-HPLC analysis of Procyclidine HCl.

Bioanalytical Method using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

A rapid and sensitive LC-MS/MS method has been established for the quantification of procyclidine in human plasma.[\[11\]](#)

- Instrumentation: A liquid chromatograph coupled with a tandem mass spectrometer.
- Sample Preparation: Liquid-liquid extraction with methyl tertiary butyl ether.[\[11\]](#)
- Chromatographic Conditions:
 - Column: Zodiac C18 column (50 × 4.6 mm, 5 μm).
 - Mobile Phase: A mixture of methanol and 0.1% formic acid in water (70:30, v/v).
 - Flow Rate: 1 mL/min.
- Mass Spectrometry:
 - Detection: Multiple reaction monitoring (MRM) in positive ion mode.[\[11\]](#)
- Method Performance:
 - Linearity: 0.5 to 120 ng/mL.[\[11\]](#)
 - Internal Standard: Procyclidine D11 hydrochloride.[\[11\]](#)

Conclusion

Procyclidine hydrochloride remains a cornerstone in the symptomatic treatment of Parkinson's disease and the management of drug-induced extrapyramidal disorders. Its well-characterized anticholinergic mechanism of action, favorable pharmacokinetic profile, and established analytical methods for its quantification provide a solid foundation for its continued clinical use and for future research endeavors. This guide has synthesized the critical technical information

necessary for professionals in the field to understand and effectively work with this important therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. medicines.org.uk [medicines.org.uk]
- 3. Procyclidine hydrochloride | C₁₉H₃₀ClNO | CID 207841 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. PROCYCLIDINE HYDROCHLORIDE CAS#: 1508-76-5 [m.chemicalbook.com]
- 5. cymitquimica.com [cymitquimica.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. go.drugbank.com [go.drugbank.com]
- 8. Procyclidine - Wikipedia [en.wikipedia.org]
- 9. Pharmacokinetics and Pharmacodynamics of procyclidine in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. ijbmosp.org [ijbmosp.org]
- 11. Bioanalytical method for estimation of procyclidine in human plasma using liquid chromatography-tandem mass spectrometry: Application to pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Procyclidine Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15402847#prodilidine-hydrochloride-properties-and-uses>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com